

Personal protective equipment for handling Trimethoxy(pentafluorophenyl)silane

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Compound of Interest

Compound Name: Trimethoxy(pentafluorophenyl)silane

Cat. No.: B179421

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Essential Safety and Handling Guide for Trimethoxy(pentafluorophenyl)silane

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical information for the handling and disposal of **Trimethoxy(pentafluorophenyl)silane**, ensuring the well-being of laboratory personnel and compliance with safety standards.

Hazard Identification and Immediate Precautions

Trimethoxy(pentafluorophenyl)silane is a chemical that requires careful handling due to its potential health hazards. It is classified as causing skin and eye irritation, and it may also cause respiratory irritation.^[1] It is a combustible liquid. In case of exposure, it is crucial to take immediate action.

- After Inhalation: Move the individual to fresh air and ensure they are comfortable for breathing. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.^{[1][2]}
- After Skin Contact: Immediately wash the affected area with plenty of soap and water.^[1] Remove contaminated clothing and wash it before reuse.^[1] If skin irritation persists, seek

medical advice.[1]

- After Eye Contact: Rinse cautiously with water for several minutes.[1] If contact lenses are present, remove them if it is safe to do so and continue rinsing for at least 15 minutes.[1] Seek immediate medical attention.[1]
- After Ingestion: Do NOT induce vomiting.[1][3] Rinse the mouth with water and seek immediate medical attention.[3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The recommended PPE includes:

PPE Category	Minimum Requirement	Recommended for Enhanced Safety	Rationale
Hand Protection	Impervious gloves (e.g., Nitrile rubber, minimum 5 mil thickness)	Double-gloving (two pairs of nitrile gloves)	Protects against skin irritation. Double-gloving adds a layer of security against potential tears or punctures. [4]
Eye & Face Protection	Safety glasses with side shields or chemical goggles	Chemical safety goggles and a face shield	Prevents eye irritation from splashes. A face shield provides broader protection for the entire face. [1] [3] [4]
Respiratory Protection	NIOSH-approved air-purifying respirator with appropriate cartridges for organic vapors and particulates	A self-contained breathing apparatus (SCBA) for spills or in poorly ventilated areas	Protects the respiratory system from irritation due to inhalation of vapors. [1] [3] [4]
Body Protection	Flame-resistant lab coat	Chemical-resistant coveralls or apron	Protects skin and clothing from contamination. [3] [4] [5]
Footwear	Closed-toe shoes	Chemical-resistant boots	Protects feet from spills.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential for safe handling.

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and free of clutter.
 - Verify that an eye-wash station and safety shower are accessible and operational.[\[5\]](#)[\[6\]](#)

- Ground all equipment to prevent static discharge.[2][7]
- Keep away from heat, sparks, open flames, and hot surfaces.[2][7]
- Donning PPE:
 - Put on a lab coat or coveralls.
 - Don the appropriate respiratory protection.
 - Put on safety glasses or goggles and a face shield.
 - Finally, put on nitrile gloves.
- Handling the Compound:
 - Conduct all work within a certified chemical fume hood.
 - Use only non-sparking tools.[2][5][7]
 - Avoid breathing vapors, mists, or gas.[1]
 - Avoid contact with skin and eyes.[1]
 - Keep the container tightly closed when not in use.[1]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[1][5]
 - Protect from moisture as the compound is moisture-sensitive.[1]
 - Store away from incompatible materials such as strong oxidizing agents.[1]

Disposal Plan

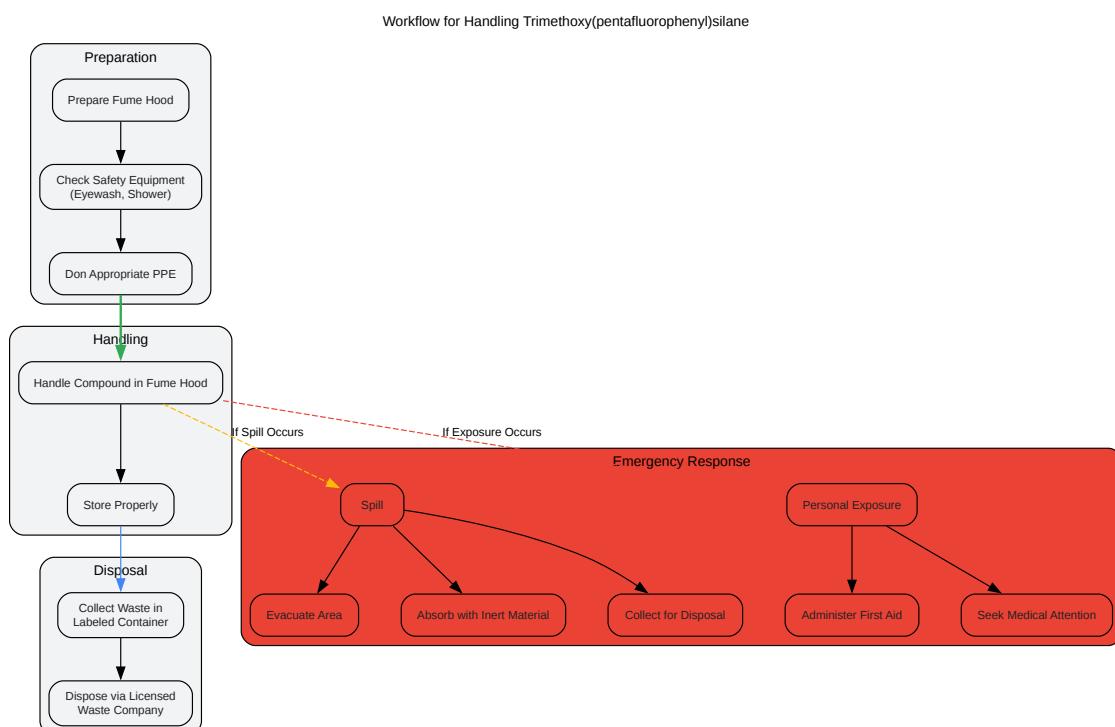
Proper disposal of **Trimethoxy(pentafluorophenyl)silane** and contaminated materials is critical to prevent environmental contamination and ensure safety.

- Waste Collection:
 - Collect all waste, including unused material and contaminated items (e.g., gloves, absorbent pads), in a designated and clearly labeled hazardous waste container.
- Disposal Procedure:
 - Dispose of the waste through a licensed and approved waste disposal company.
 - The recommended disposal method is incineration in a facility equipped with an afterburner and scrubber.[\[1\]](#)
 - Never dispose of **Trimethoxy(pentafluorophenyl)silane** down the drain.[\[4\]](#)
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Quantitative Data Summary

Property	Value
Molecular Formula	C ₉ H ₉ F ₅ O ₃ Si
Molecular Weight	288.25 g/mol [8]
Appearance	Colorless to almost colorless clear liquid [8]
Purity	>97.0% (GC)
Specific Gravity (20/20)	1.3910 - 1.3950 [8]
Refractive Index (n _{20/D})	1.4160 - 1.4200 [8]
Boiling Point	Not explicitly available for this specific compound, but related compounds have boiling points around 102-104 °C.
Flash Point	Combustible liquid

Experimental Workflow



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Caption: Workflow for the safe handling of **Trimethoxy(pentafluorophenyl)silane**.

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References

- 1. synquestprodstorage.blob.core.windows.net [synquestprodstorage.blob.core.windows.net]
- 2. fishersci.com [fishersci.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. benchchem.com [benchchem.com]
- 5. nj.gov [nj.gov]
- 6. uwaterloo.ca [uwaterloo.ca]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. Trimethoxy(pentafluorophenyl)silane [myskinrecipes.com]
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